

# Proper Disposal of 2-Benzoxazolinone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Benzoxazolinone

Cat. No.: B145934

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **2-Benzoxazolinone**, a compound frequently used in pharmaceutical research. Adherence to these procedures is critical for minimizing environmental impact and protecting personnel from potential hazards.

## Safety and Hazard Information

**2-Benzoxazolinone** is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes, but is not limited to, safety glasses with side shields, chemical-resistant gloves, and a lab coat.[3][4] Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[5]

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-Benzoxazolinone**, extracted from safety data sheets.

Property	Value	Reference
Molecular Formula	C7H5NO2	
Molecular Weight	135.12 g/mol	
Melting Point	137 - 141 °C	
Flash Point	160 °C	
Oral LD50 (Rat)	700 mg/kg	
Oral LD50 (Mouse)	554 mg/kg	
UN Number	2811	
Hazard Class	6.1	
Packing Group	III	

## Step-by-Step Disposal Protocol

The disposal of **2-Benzoxazolinone** must be managed in accordance with all applicable federal, state, and local hazardous waste regulations. The following protocol provides a general framework for its disposal.

### 1. Waste Identification and Segregation:

- All waste containing **2-Benzoxazolinone**, including unused product, contaminated consumables (e.g., gloves, weighing paper, pipette tips), and empty containers, must be classified as hazardous waste.
- Segregate **2-Benzoxazolinone** waste from other waste streams to prevent cross-contamination and ensure proper disposal.

### 2. Containerization:

- Place all solid **2-Benzoxazolinone** waste into a dedicated, clean, and dry container that is compatible with the chemical.
- The container must be sealable and clearly labeled as "Hazardous Waste" and include the chemical name "**2-Benzoxazolinone**".
- Ensure the container is kept closed when not in use.

### 3. Spill Management:

- In the event of a spill, immediately evacuate the area if necessary and ensure adequate ventilation.
- Wearing appropriate PPE, clean up the spill using an absorbent material.
- Sweep up or absorb the material and place it into a suitable, clean, dry, and closed container for disposal.
- Wash the spill area thoroughly with soap and water.

### 4. Storage:

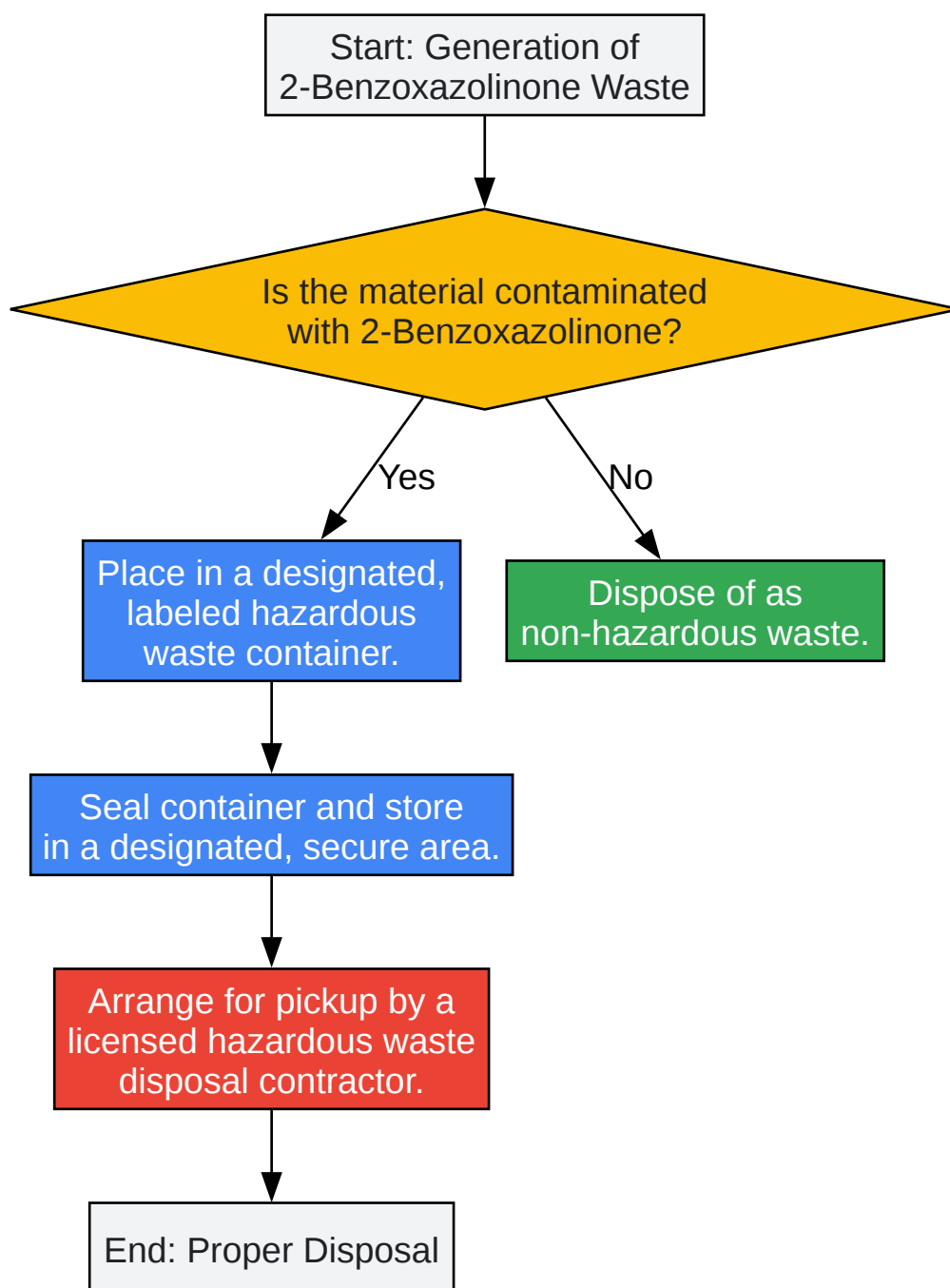
- Store the hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials, such as strong oxidizing agents.
- The storage area should be cool and dry.

### 5. Disposal:

- Arrange for the collection and disposal of the **2-Benzoxazolinone** waste through an approved and licensed hazardous waste disposal contractor.
- Provide the contractor with a complete and accurate characterization of the waste, including the Safety Data Sheet (SDS).
- Do not dispose of **2-Benzoxazolinone** down the drain or in regular trash.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Benzoxazolinone** waste in a laboratory setting.



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### 2-Benzoxazolinone Disposal Workflow

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